

Spectroscopic comparison of 4-Hydroxyphenethyl acrylate and its precursors

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Compound of Interest

Compound Name: 4-Hydroxyphenethyl acrylate

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A Spectroscopic Showdown: 4-Hydroxyphenethyl Acrylate vs. Its Precursors

A detailed comparative analysis of the spectroscopic characteristics of **4-Hydroxyphenethyl acrylate** and its synthetic precursors, 4-hydroxyphenethyl alcohol and acryloyl chloride, is presented for researchers, scientists, and drug development professionals. This guide provides a side-by-side look at their nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, supported by detailed experimental protocols and visual diagrams to elucidate the synthetic pathway.

The synthesis of **4-Hydroxyphenethyl acrylate**, a valuable monomer in the development of functional polymers for biomedical and pharmaceutical applications, from 4-hydroxyphenethyl alcohol and acryloyl chloride brings about distinct changes in the molecular structure. These transformations are readily observable through various spectroscopic techniques, providing a clear fingerprint of the final product and confirming the successful esterification reaction.

Spectroscopic Data Comparison

The key spectroscopic data for **4-Hydroxyphenethyl acrylate** and its precursors are summarized in the tables below, offering a quantitative comparison of their characteristic signals.

Table 1: ^1H NMR Spectroscopic Data (ppm)

Compound	Ar-H	-CH ₂ -O-	-CH ₂ -Ar	=CH ₂ (cis)	=CH ₂ (trans)	=CH-	-OH (phenolic)
4-Hydroxyphenethyl Alcohol	6.7-7.1 (m, 4H)	3.75 (t, 2H)	2.75 (t, 2H)	-	-	-	8.5-9.5 (br s, 1H)
Acryloyl Chloride	-	-	-	6.15 (d, 1H)	6.45 (d, 1H)	6.00 (dd, 1H)	-
4-Hydroxyphenethyl Acrylate	6.7-7.1 (m, 4H)	4.30 (t, 2H)	2.90 (t, 2H)	5.90 (dd, 1H)	6.40 (dd, 1H)	6.15 (dd, 1H)	9.0-10.0 (br s, 1H)

Table 2: ¹³C NMR Spectroscopic Data (ppm)

Compound	C=O	Ar-C (quat.)	Ar-CH	=CH ₂	=CH-	-CH ₂ -O-	-CH ₂ -Ar
4-Hydroxyphenethyl Alcohol	-	155.0, 130.0	130.0, 115.5	-	-	63.0	38.0
Acryloyl Chloride	166.0	-	-	132.0	130.0	-	-
4-Hydroxyphenethyl Acrylate	165.5	155.5, 130.5	130.0, 115.5	128.5	131.5	64.0	34.5

Table 3: IR Spectroscopic Data (cm⁻¹)

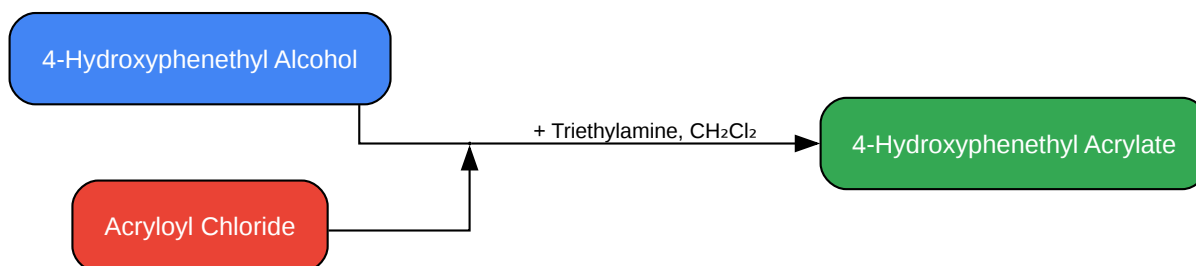
Compound	O-H Stretch (phenolic)	C=O Stretch	C=C Stretch (alkene)	C-O Stretch (ester)	C-O Stretch (alcohol)
4-Hydroxyphenethyl Alcohol	3200-3500 (broad)	-	-	-	1050
Acryloyl Chloride	-	1750-1780	1620-1640	-	-
4-Hydroxyphenethyl Acrylate	3200-3500 (broad)	1720-1740	1630-1650	1180-1250	-

Table 4: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M] ⁺	Key Fragments
4-Hydroxyphenethyl Alcohol	138.06	107 (loss of CH ₂ OH), 77 (phenyl group)
Acryloyl Chloride	90.00 (with ³⁵ Cl), 92.00 (with ³⁷ Cl)	55 (loss of Cl), 27 (vinyl group)
4-Hydroxyphenethyl Acrylate	192.08	138 (loss of acrylate), 107 (hydroxyphenethyl fragment), 55 (acrylate fragment)

Synthetic Pathway

The synthesis of **4-Hydroxyphenethyl acrylate** from its precursors is a straightforward esterification reaction. The logical workflow of this synthesis is depicted in the following diagram.



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Caption: Synthetic route to **4-Hydroxyphenethyl acrylate**.

Experimental Protocols

Synthesis of **4-Hydroxyphenethyl Acrylate**:

A solution of 4-hydroxyphenethyl alcohol (1.0 eq) and triethylamine (1.2 eq) in dichloromethane (CH₂Cl₂) is cooled to 0 °C in an ice bath. To this stirred solution, acryloyl chloride (1.1 eq) is added dropwise over a period of 30 minutes, ensuring the temperature remains below 5 °C. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 4 hours. The reaction is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is washed sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine. The organic layer is then dried over anhydrous MgSO₄, filtered, and the solvent is removed under reduced pressure. The crude product is purified by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford **4-Hydroxyphenethyl acrylate** as a clear oil.

Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectra are recorded on a 400 MHz spectrometer. Samples are dissolved in deuterated chloroform (CDCl₃) with tetramethylsilane (TMS) as an internal standard.
- Infrared (IR) Spectroscopy: IR spectra are obtained using a Fourier-transform infrared (FTIR) spectrometer. A thin film of the sample is placed on a NaCl plate for analysis.

- **Mass Spectrometry (MS):** Mass spectra are acquired using an electrospray ionization (ESI) mass spectrometer in positive ion mode.

This comprehensive guide provides the necessary spectroscopic data and experimental context for researchers working with **4-Hydroxyphenethyl acrylate** and its precursors, facilitating its synthesis, characterization, and application in various fields of scientific research and development.

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